

Application Note: Formulation and Stabilization of Sodium 2,2-dimethyldithiocarbazate

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Compound of Interest

Compound Name:	Sodium 2,2-dimethyldithiocarbazate
CAS No.:	93894-05-4
Cat. No.:	B12668305

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Abstract & Scope

This application note details the synthesis, isolation, and stabilization of **Sodium 2,2-dimethyldithiocarbazate** (Na-DMDC). Unlike the widely used sodium dimethyldithiocarbamate (a fungicide and rubber accelerator derived from dimethylamine), Na-DMDC is derived from 1,1-dimethylhydrazine (UDMH). It serves as a critical intermediate in the synthesis of N/S-donor Schiff base ligands and transition metal complexes with potent antineoplastic and antimicrobial properties.

Critical Distinction: This protocol specifically addresses the hydrazine derivative (), not the amine derivative. Due to the extreme toxicity of the hydrazine precursor, strict adherence to the safety protocols in Section 2 is mandatory.

High-Hazard Safety Protocols

WARNING: This formulation utilizes 1,1-Dimethylhydrazine (UDMH) and Carbon Disulfide ().

Hazard Agent	Classification	Critical Handling Requirement
1,1-Dimethylhydrazine	Carcinogen, Corrosive, Flammable	Glove Box or Class II Fume Hood. Double-glove (Nitrile under Lamine/Butyl). UDMH is a potent hepatotoxin and suspected carcinogen.
Carbon Disulfide	Neurotoxin, Extremely Flammable	Use spark-proof tools. Flash point is -30°C. Vapors are heavier than air and travel to ignition sources.
Na-DMDC (Product)	Skin Irritant, Potential Sensitizer	Handle as a cytotoxic precursor. Avoid dust generation. ^[1]

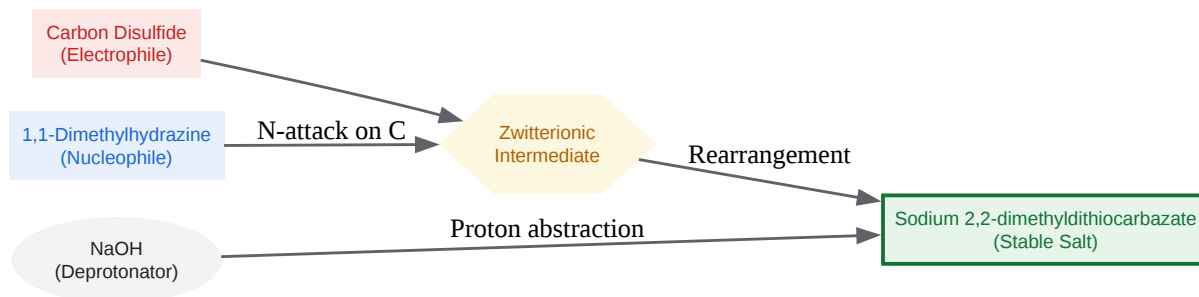
Chemical Principle & Mechanism

The formation of Na-DMDC proceeds via the nucleophilic attack of the primary amine group of 1,1-dimethylhydrazine onto the electrophilic carbon of carbon disulfide under basic conditions.

Reaction Stoichiometry:

Mechanistic Pathway (Graphviz Visualization)

The following diagram illustrates the reaction mechanism and the critical stabilization resonance that dictates the salt's isolation.



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Figure 1: Mechanistic pathway for the formation of Na-DMDC. The primary nitrogen of the hydrazine acts as the nucleophile.

Experimental Protocol: Synthesis & Isolation

Objective: Produce high-purity crystalline Na-DMDC for use as a ligand precursor. Scale: 0.1 Molar (Adjustable).

Reagents & Equipment

- 1,1-Dimethylhydrazine (UDMH): 6.01 g (0.1 mol) [Sigma-Aldrich/Merck]
- Carbon Disulfide () : 7.61 g (0.1 mol)
- Sodium Hydroxide (NaOH): 4.00 g (0.1 mol) dissolved in 30 mL absolute ethanol.
- Solvent: Absolute Ethanol (cold).
- Equipment: 250 mL three-neck round-bottom flask, dropping funnel, mechanical stirrer (Teflon blade), ice-salt bath (-5°C).

Step-by-Step Methodology

- System Preparation:

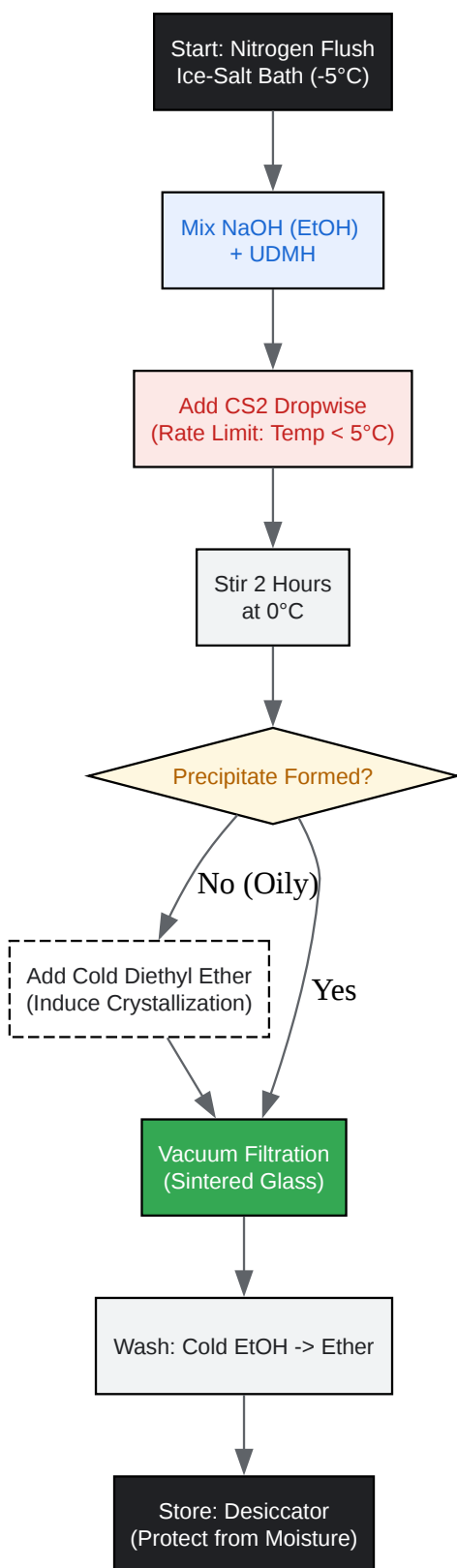
- Assemble the glassware in the fume hood. Flush the system with nitrogen gas to remove moisture and oxygen (dithiocarbazates are oxidation-sensitive).
- Cool the reaction flask in an ice-salt bath to 0°C.
- Base/Hydrazine Mixing:
 - Add the ethanolic NaOH solution to the flask.
 - Slowly add 0.1 mol of UDMH to the cold NaOH solution under stirring.
 - Note: Ensure the temperature remains < 5°C.[\[2\]](#)
- Controlled Addition of
:
 - Place

in the pressure-equalizing dropping funnel.
 - Dropwise Addition: Add

very slowly over 45–60 minutes.
 - Observation: The solution will turn from colorless to pale yellow/green. A rapid temperature spike indicates addition is too fast—pause if temp > 5°C.
- Crystallization:
 - Maintain stirring at 0°C for 2 hours post-addition.
 - A solid precipitate (Na-DMDC) should form. If the product remains an oil (common with impurities), add 50 mL of cold diethyl ether to induce precipitation.
- Isolation:
 - Filter the solid rapidly using a sintered glass funnel (vacuum).
 - Wash: 2x with 10 mL cold ethanol, followed by 2x with 20 mL anhydrous diethyl ether.

- Dry: Desiccate under vacuum over silica gel or
- . Do not heat.

Synthesis Workflow Diagram



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Figure 2: Operational workflow for the synthesis and isolation of Na-DMDC.

Quality Control & Characterization

To validate the formulation before experimental use, perform the following checks.

Technique	Expected Result	Diagnostic Value
Solubility	Soluble in water, DMSO, EtOH. Insoluble in Ether.	Verifies salt formation vs. neutral byproducts.
FT-IR	: ~3150-3250 cm^{-1}	Confirms dithiocarbazate core.
	: ~1000-1050 cm^{-1}	Absence of S-H stretch (~2500 cm^{-1}) confirms deprotonated salt form [1].
	: ~950 cm^{-1}	
Appearance	White to pale yellow crystalline solid.	Dark orange/brown indicates oxidation to thiuram disulfide.

Stability & Storage (The "Freshness" Rule)

Dithiocarbazate salts are thermodynamically unstable in solution and prone to oxidation in air.

- Solid State: Stable for 2–3 weeks if stored in a desiccator at 4°C.
- Solution State: Unstable. Hydrolyses to release hydrazine in acidic media; oxidizes to dimers in basic media.
- Application Note: Always prepare the stock solution (e.g., in DMSO or Water) immediately prior to use. Do not store stock solutions overnight.

Stabilization Strategy for Schiff Base Synthesis: If the end goal is a Schiff base (reaction with aldehyde), do not isolate the salt. Instead, add the aldehyde directly to the reaction mixture (step 4 of synthesis) and reflux. This in situ method drives the equilibrium toward the stable Schiff base [2].

References

- Ali, M. A., et al. (2002). "Synthesis, characterization and biological activities of some nickel(II), copper(II) and zinc(II) complexes with S-methyl-beta-N-(2-hydroxyphenylmethylidene)dithiocarbazate." Polyhedron, 21(1), 21-28.
- Tarafder, M. T. H., et al. (2002). "Coordination chemistry and biological activity of two S-methyldithiocarbazate Schiff bases." Journal of Coordination Chemistry, 55(2), 201-210.
- Mohan, M., et al. (1988). "Synthesis and characterization of some transition metal complexes of S-methyl-N-(2-pyridyl)methylenedithiocarbazate." Inorganica Chimica Acta, 141(2), 185-191.

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Sources

- [1. ICSC 0147 - 1,1-DIMETHYLHYDRAZINE \[chemicalsafety.ilo.org\]](#)
- [2. US4046812A - Process for preparing 1,1-dimethyl hydrazine - Google Patents \[patents.google.com\]](#)
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